

The Definitive Absolute Configuration of (-)-Englerin A: A Technical Guide

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Compound of Interest

Compound Name: Englerin-A

Cat. No.: B16139713

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Introduction

(-)-Englerin A, a guaiane sesquiterpene isolated from the East African plant *Phyllanthus engleri*, has garnered significant attention within the scientific community.^[1] This interest stems from its potent and highly selective cytotoxic activity against renal cancer cell lines, making it a promising lead compound for novel anticancer therapies.^{[1][2][3]} The complex, three-dimensional architecture of (-)-Englerin A, featuring a bicyclic hydroazulene core and seven contiguous stereogenic centers, presented a formidable challenge for structural elucidation and total synthesis.^[1] The determination of its precise absolute configuration was a critical step, indispensable for understanding its structure-activity relationships (SAR), elucidating its mechanism of action, and enabling enantioselective synthetic efforts to produce the biologically active isomer. This guide provides an in-depth technical overview of the methodologies and data that culminated in the unambiguous assignment of the absolute stereochemistry of (-)-Englerin A.

Determination of Absolute Configuration

The absolute configuration of (-)-Englerin A was definitively established through a combination of total synthesis from chiral precursors and X-ray crystallographic analysis of key synthetic

intermediates. While chiroptical methods like Vibrational Circular Dichroism (VCD) and Electronic Circular Dichroism (ECD) coupled with Density Functional Theory (DFT) calculations are powerful tools for this purpose, the primary confirmation for (-)-Englerin A relied on synthetic correlation and direct structural analysis.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Total Synthesis Approach

The most conclusive evidence for the absolute configuration of (-)-Englerin A came from its enantioselective total synthesis. Multiple research groups have reported the synthesis of this natural product, often starting from a compound (a chiral pool starting material) with a known absolute configuration.[\[2\]](#)[\[7\]](#)[\[8\]](#) By correlating the stereochemistry of the starting material to the final product through a series of well-understood, stereocontrolled reactions, the absolute configuration of the synthetic molecule could be established. When the spectroscopic data and, crucially, the specific rotation of the synthetic (-)-Englerin A matched that of the natural isolate, the absolute configuration of the natural product was confirmed.[\[7\]](#) For instance, a notable synthesis commenced from (R)-citronellal, a commercially available chiral building block, to achieve the total synthesis of (-)-Englerin A in 15 steps.[\[8\]](#)

X-ray Crystallography of Synthetic Intermediates

While obtaining suitable crystals of the final natural product for X-ray diffraction can be challenging, the absolute stereochemistry of key intermediates within a synthetic route can often be determined unambiguously by this method.[\[9\]](#)[\[10\]](#) This was a successful strategy in the journey to (-)-Englerin A. For example, during a formal synthesis, the absolute stereochemistry of a hydroxyl enone intermediate was established by single-crystal X-ray analysis.[\[11\]](#) This crystallographic data provided a rigid, experimentally determined anchor for the stereochemistry, confirming the absolute configuration of that intermediate and, by extension, all subsequent compounds in the synthetic sequence leading to (-)-Englerin A.[\[11\]](#)
[\[12\]](#)

Quantitative Data

The following tables summarize the key quantitative data that support the assignment of the absolute configuration of (-)-Englerin A.

Parameter	Value	Reference
Specific Rotation [α] _D	-49.0 (c 0.5, CHCl ₃)	Reported for synthetic (-)-Englerin A

Table 1: Specific Rotation of Synthetic (-)-Englerin A. The correspondence of the sign and magnitude of the specific rotation of the synthesized molecule with the natural product is a key indicator of correct enantiomer synthesis.

Compound	Crystal System	Space Group	CCDC Number
Hydroxy enone intermediate (19)	Orthorhombic	P212121	782508

Table 2: Crystallographic Data for a Key Synthetic Intermediate. The data from the X-ray analysis of this intermediate provided definitive proof of its absolute stereochemistry.[\[11\]](#)

Experimental Protocols

The determination of absolute configuration is reliant on rigorous experimental execution. Below are detailed methodologies representative of the key experiments cited in the elucidation of (-)-Englerin A's stereochemistry.

Protocol 1: Enantioselective Total Synthesis (Conceptual Workflow)

This protocol outlines a conceptual workflow for the enantioselective synthesis of (-)-Englerin A, emphasizing the steps critical for stereochemical control.

- Chiral Pool Starting Material: The synthesis commences with a commercially available starting material of known absolute configuration, for example, (R)-(+)-citronellal or (R)-(+)-pulegone.
- Key Stereocontrolled Reactions:

- Asymmetric Epoxidation: A Sharpless asymmetric epoxidation can be employed to introduce a chiral epoxide with high enantioselectivity, setting a key stereocenter.
- Diastereoselective Cyclization: An intramolecular cyclization, such as a [4+3] cycloaddition or an aldol condensation, is used to construct the core ring system.^{[11][12]} The facial selectivity of this reaction is directed by the existing stereocenters, leading to the desired diastereomer.
- Substrate-Controlled Reductions: Stereoselective reductions of ketones or alkenes are performed where the approach of the reagent is dictated by the steric environment of the substrate, thereby creating new stereocenters with high fidelity.
- Intermediate Characterization: At a suitable stage, a crystalline intermediate is synthesized and subjected to single-crystal X-ray analysis to confirm the absolute configuration of the synthetic framework.
- Final Elaboration and Purification: The final steps involve the installation of the ester side chains (e.g., via Yamaguchi esterification) and final deprotection steps.^[7]
- Confirmation: The final synthetic product is purified by HPLC. Its structural identity is confirmed by ¹H NMR, ¹³C NMR, and mass spectrometry. The optical rotation is measured and compared with the value reported for the natural product to confirm the synthesis of the correct enantiomer.

Protocol 2: Single-Crystal X-ray Crystallography

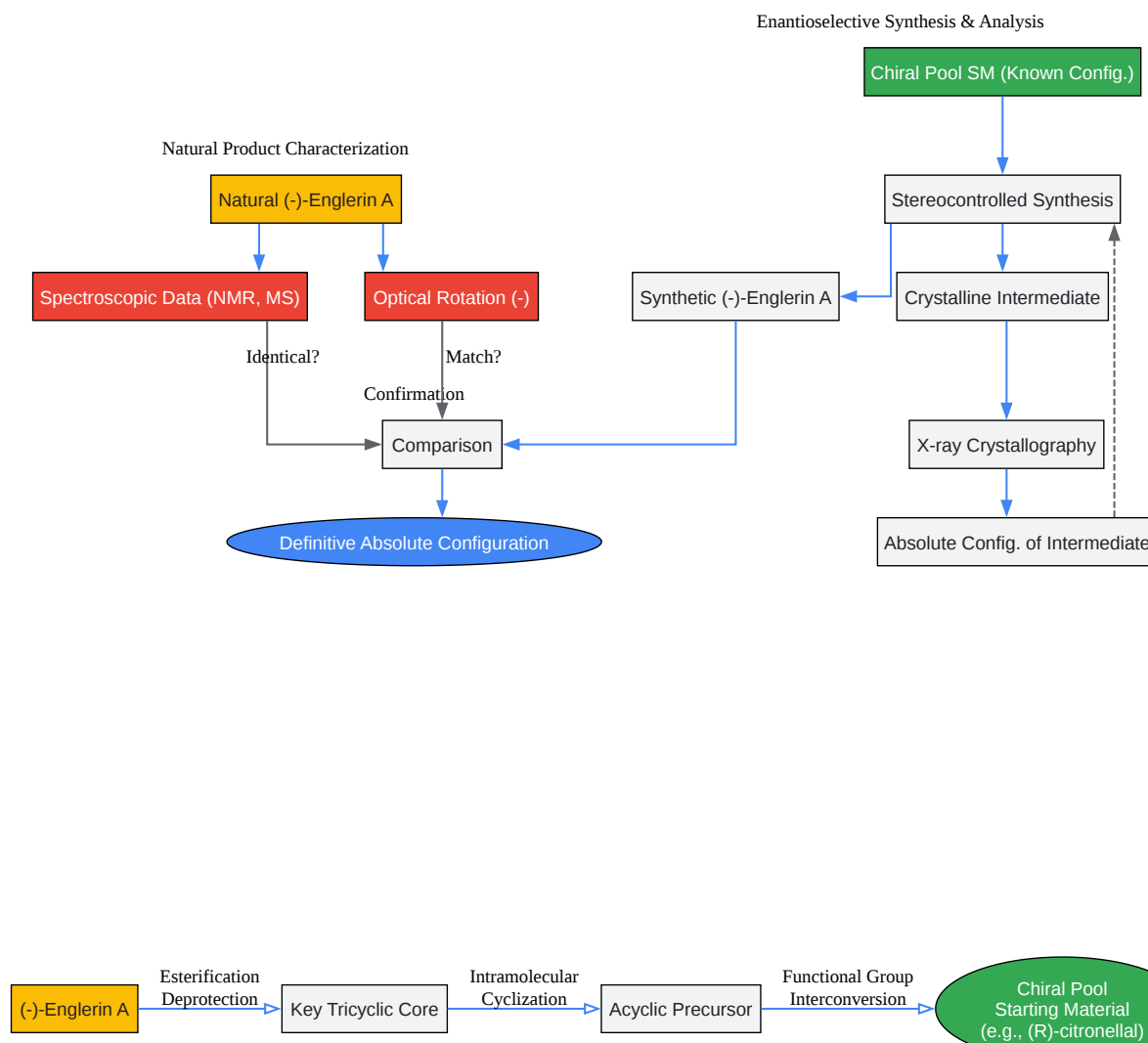
This protocol describes the general methodology for determining the absolute structure of a chiral molecule, such as a synthetic intermediate of (-)-Englerin A.

- Crystal Growth: High-quality single crystals of the analyte are grown. This is typically achieved by slow evaporation of a saturated solution of the compound in a suitable solvent system (e.g., hexanes).^[11]
- Data Collection: A suitable crystal is mounted on a diffractometer. The crystal is cooled to a low temperature (e.g., 100 K) to minimize thermal vibrations. The crystal is irradiated with a monochromatic X-ray beam (e.g., Cu K α radiation), and the diffraction pattern is recorded on a detector as the crystal is rotated.^[10]

- **Structure Solution and Refinement:** The diffraction data is processed to yield a set of reflection intensities. The structure is solved using direct methods or Patterson methods to obtain an initial electron density map. An atomic model is built into the electron density map. [13] The model is then refined against the experimental data, adjusting atomic positions, and thermal parameters to improve the fit between the calculated and observed diffraction patterns.
- **Absolute Configuration Assignment:** For a non-centrosymmetric space group, the absolute configuration is determined by analyzing anomalous dispersion effects (the Friedel pairs). The Flack parameter is calculated; a value close to 0 indicates the correct absolute configuration has been assigned. The final structure is validated and deposited in a crystallographic database (e.g., the Cambridge Crystallographic Data Centre, CCDC).[11]

Mandatory Visualizations

The following diagrams illustrate the logical workflow and a conceptual synthetic strategy for determining the absolute configuration of (-)-Englerin A.



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